

6-Chloropyrido[3,2-D]pyrimidine-2,4-diol: Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloropyrido[3,2-D]pyrimidine-2,4-diol

CAS No.: 897360-38-2

Cat. No.: B11722304

[Get Quote](#)

Part 1: Executive Summary & Immediate Action

Do not dispose of this compound down the drain. **6-Chloropyrido[3,2-D]pyrimidine-2,4-diol** (often existing in equilibrium with its tautomer 6-chloropyrido[3,2-d]pyrimidine-2,4(1H,3H)-dione) is a halogenated nitrogen heterocycle used primarily as a pharmaceutical intermediate. [1][2] Due to its potential biological activity and halogen content, it must be managed as Hazardous Halogenated Organic Waste.[1]

Immediate Disposal Classification:

- Solid Waste: Segregate into "Hazardous Solid Waste - Halogenated." [1]
- Liquid Waste: Segregate into "Halogenated Organic Solvents" (if dissolved). [1]
- Destruction Method: High-Temperature Incineration (to prevent dioxin formation). [1]

Part 2: Chemical Profile & Hazard Identification

To ensure safe handling, you must understand the material's properties.^[1] This compound exhibits tautomerism; your container may be labeled as the "dione" form.^[1]

Property	Data
Chemical Name	6-Chloropyrido[3,2-D]pyrimidine-2,4-diol
Tautomer Name	6-chloropyrido[3,2-d]pyrimidine-2,4(1H,3H)-dione
CAS Number	897360-38-2
Molecular Formula	C ₇ H ₄ ClN ₃ O ₂
Hazard Class	Irritant (Skin/Eye/Respiratory); Potentially Cytotoxic
Reactivity	Stable solid; incompatible with strong oxidizing agents and strong bases. ^{[1][2][3]}
Waste Code (RCRA)	Not specifically listed (P or U list); classify by characteristic (Toxic/Irritant). ^[1]

Expert Insight: As a fused pyridopyrimidine, this scaffold is a common pharmacophore for kinase inhibitors.^[1] In the absence of full toxicological data (common for R&D intermediates), Universal Precautions apply.^[1] Treat as a potential mutagen/carcinogen.^{[1][3]}

Part 3: Pre-Disposal Stabilization & Packaging

Proper packaging prevents exposure during transport to the central accumulation area.^[1]

Solid Waste (Powder/Crystals)

- Primary Container: If the original bottle is empty or the compound is expired, keep it in the original container. Cap tightly.
- Secondary Containment: Place the sealed container inside a clear, chemically resistant polyethylene bag (minimum 4 mil thickness).
- Labeling: Attach a "Hazardous Waste" tag.^[1]

- Constituents: "6-Chloropyrido[3,2-D]pyrimidine-2,4-diol (98%)"
- Hazard Checkbox: Toxic, Irritant.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

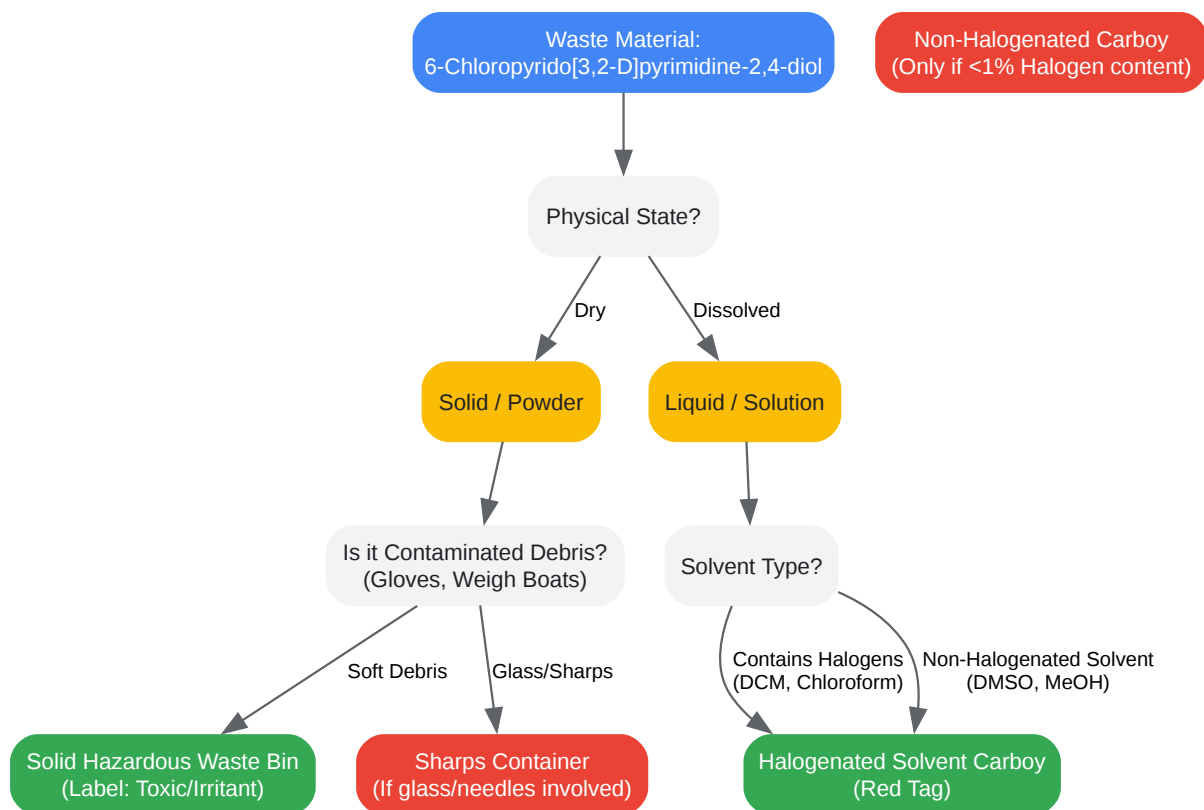
Liquid Waste (Mother Liquors/Reaction Mixtures)

If the compound is dissolved in solvents (e.g., DMSO, DMF, Dichloromethane):

- Segregation: Pour into the Halogenated Solvent carboy.
 - Why? The chlorine atom on the pyridine ring requires the waste stream to be treated as halogenated to prevent corrosion of incinerators designed for non-halogenated waste.[\[1\]](#)
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., peroxides) or reactive metals, which could react with the nitrogen-rich heterocycle.[\[1\]](#)
- pH Adjustment: Ensure the solution is neutral (pH 6-8). If the reaction mixture was acidic/basic, neutralize before adding to the solvent carboy to prevent exothermic reactions in the waste drum.

Part 4: Disposal Pathways & Decision Matrix

The following decision matrix outlines the logical flow for segregating this specific chemical.



[Click to download full resolution via product page](#)

Caption: Decision matrix for segregating **6-Chloropyrido[3,2-D]pyrimidine-2,4-diol** waste streams. Note that solutions containing this compound generally default to halogenated streams due to the chlorine substituent.^[1]

Part 5: Emergency Procedures (Spill Response)

In the event of a spill during weighing or transfer:

- Evacuate & Isolate: Clear the immediate area.^[1] If the spill is large (>50g) or outside a fume hood, evacuate the lab.^[1]
- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat.^[1] If powder is airborne, use an N95 or P100 respirator.^[1]

- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation.[1]
 - Liquids: Use absorbent pads or vermiculite.[1]
- Cleanup:
 - Scoop material into a wide-mouth jar.
 - Clean the surface with a soap/water solution, followed by an alcohol wipe.[1]
 - Verification: Verify no UV-active residue remains using a handheld UV lamp (254 nm) if available, as many pyridopyrimidines are fluorescent.[1]
- Disposal of Cleanup Materials: All wipes and PPE used in cleanup must be disposed of as Hazardous Solid Waste.[1]

Part 6: Regulatory Framework[1]

- USA (RCRA): While not a "Listed Waste" (P or U list), it falls under the "Characteristic Waste" definition if it exhibits toxicity.[1] Under 40 CFR 261, the generator is responsible for determination.[1] Best Practice: Manage as hazardous waste code D001 (if ignitable solvent) or generic hazardous waste.[1]
- EU (REACH): Ensure compliance with local EWC (European Waste Catalogue) codes.[1]
 - Suggested Code: 07 05 13* (solid wastes containing hazardous substances).[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 67432, 2,4-Diamino-6-chloropyrimidine (Structural Analog).[1] Retrieved from [\[Link\]](#)
- Appretech Scientific. Product Catalog: 6-chloropyrido[3,2-d]pyrimidine-2,4(1H,3H)-dione (CAS 897360-38-2).[1][7] Retrieved from [\[Link\]](#)[1]
- US EPA. Hazardous Waste Generators: Managing Your Waste.[1] Retrieved from [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4-Diamino-6-chloropyrimidine | C₄H₅ClN₄ | CID 67432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.dk [fishersci.dk]
- 4. aksci.com [aksci.com]
- 5. fishersci.com [fishersci.com]
- 6. szabo-scandic.com [szabo-scandic.com]
- 7. appretech.com [appretech.com]
- To cite this document: BenchChem. [6-Chloropyrido[3,2-D]pyrimidine-2,4-diol: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11722304/docs#6-chloropyrido-3-2-d-pyrimidine-2-4-diol-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)